

# An In-Depth Technical Guide to 4-(Diphenylamino)benzeneboronic acid

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## Compound of Interest

Compound Name: 4-(Diphenylamino)benzeneboronic acid

Cat. No.: B1314921

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This guide provides core technical data and structural information for **4-(Diphenylamino)benzeneboronic acid**, a compound of interest in various fields of chemical and pharmaceutical research.

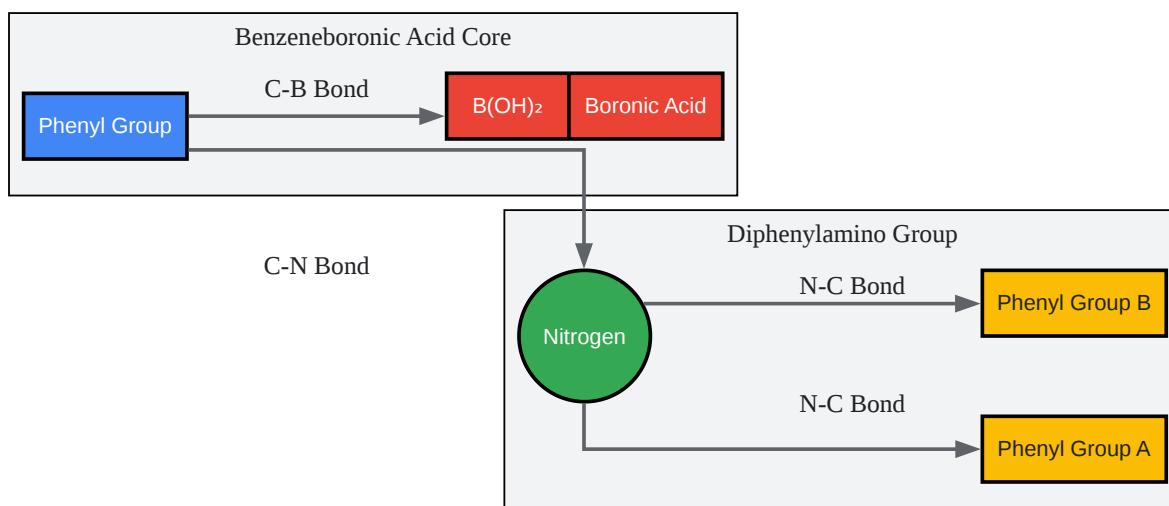
## Core Molecular Data

The fundamental quantitative properties of **4-(Diphenylamino)benzeneboronic acid** are summarized below. This data is essential for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C <sub>18</sub> H <sub>16</sub> BNO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	289.14 g/mol <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	[4-(N-phenylanilino)phenyl]boronic acid <a href="#">[2]</a>
CAS Number	201802-67-7 <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>

## Structural Representation

To understand the spatial and bonding relationships of its constituent parts, a logical diagram of **4-(Diphenylamino)benzeneboronic acid**'s structure is provided. This visualization breaks down the molecule into its primary functional groups: the central benzeneboronic acid moiety and the two phenyl groups of the diphenylamino substituent.



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Logical structure of **4-(Diphenylamino)benzeneboronic acid**.

## Experimental Protocols

While this document does not detail specific experimental applications, it is important to note that **4-(Diphenylamino)benzeneboronic acid** is frequently utilized in Suzuki coupling reactions. A general protocol for such a reaction would involve:

- **Reactant Preparation:** Dissolving the boronic acid, an aryl halide, and a palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ ) in a suitable solvent system, often a mixture like toluene/ethanol or dioxane/water.

- **Base Addition:** Introducing an aqueous base, such as sodium carbonate ( $\text{Na}_2\text{CO}_3$ ) or potassium phosphate ( $\text{K}_3\text{PO}_4$ ), to activate the boronic acid.
- **Reaction Conditions:** Heating the mixture under an inert atmosphere (e.g., nitrogen or argon) for a period ranging from a few hours to overnight, with temperature depending on the specific reactants.
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled, diluted with water, and extracted with an organic solvent. The combined organic layers are then washed, dried, and concentrated. The crude product is typically purified using column chromatography.

Researchers should consult specific literature for protocols tailored to their desired synthetic outcomes.

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